

3-Fluoro-5-iodopyridine: A Technical Guide to Synthesis and Application

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Compound of Interest

Compound Name: **3-Fluoro-5-iodopyridine**

Cat. No.: **B1320037**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and applications of **3-Fluoro-5-iodopyridine**, a key heterocyclic building block in modern medicinal chemistry and materials science. Its unique substitution pattern offers a valuable scaffold for the development of novel therapeutic agents and functional materials. This document details a primary synthetic route, key applications in cross-coupling reactions, and detailed experimental protocols.

Introduction

3-Fluoro-5-iodopyridine (CAS No: 757950-13-3) is a halogenated pyridine derivative that has garnered significant interest as a versatile intermediate in organic synthesis.^{[1][2][3]} The strategic placement of a fluorine atom and an iodine atom on the pyridine ring imparts distinct and advantageous chemical properties.

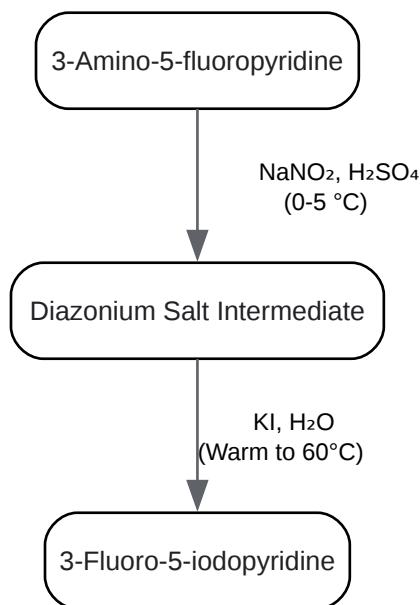
The fluorine atom can enhance metabolic stability, increase binding affinity to biological targets, and modulate the basicity (pK_a) of the pyridine nitrogen. The iodine atom serves as a highly effective handle for a variety of transition metal-catalyzed cross-coupling reactions, enabling the facile introduction of diverse molecular fragments.^[4] This dual functionality makes **3-Fluoro-5-iodopyridine** an attractive starting material for creating libraries of complex molecules in drug discovery and agrochemical research.^{[5][6]}

Physicochemical Properties

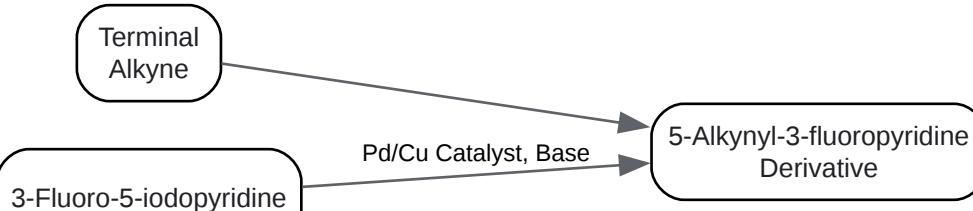
Property	Value	References
CAS Number	757950-13-3	[1] [2]
Molecular Formula	C ₅ H ₃ FIN	[1] [2]
Molecular Weight	222.99 g/mol	[1] [3]
Melting Point	32-35 °C	
Boiling Point	196.2 °C (at 760 mmHg)	
Appearance	Solid below 32 °C, Liquid above 35 °C	
Purity	Typically ≥ 95-97%	[2]
Storage	2-8 °C, protect from light, under inert atmosphere	[1]

Synthesis of 3-Fluoro-5-iodopyridine

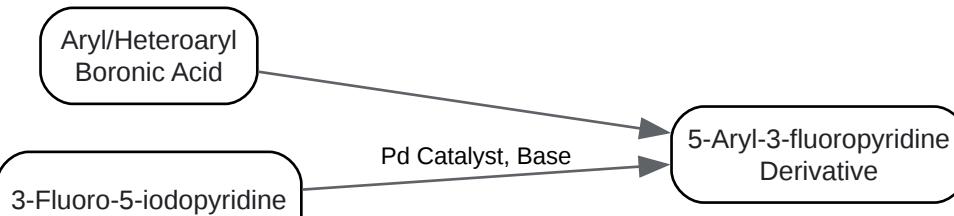
The most practical and established method for the synthesis of halo-pyridines involves a Sandmeyer-type reaction, commencing from a readily available amino-pyridine precursor. This multi-step process involves the diazotization of a primary amine, followed by a substitution reaction with an iodide salt. While a specific protocol for **3-Fluoro-5-iodopyridine** is not extensively published, a reliable synthetic route can be adapted from well-established procedures for analogous isomers like 3-Fluoro-4-iodopyridine.[\[7\]](#) The proposed synthesis begins with 3-Amino-5-fluoropyridine.

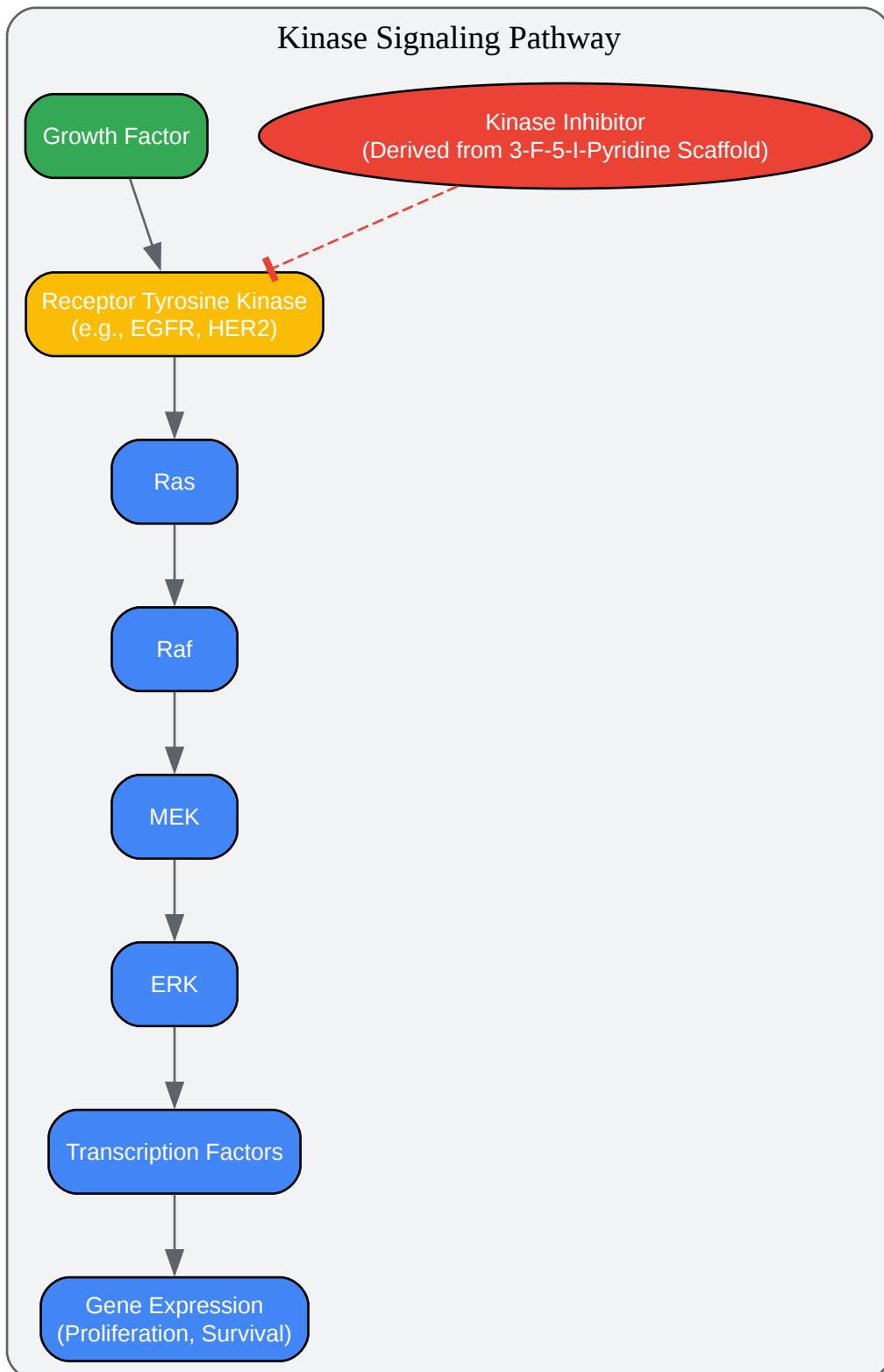


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